

Ethanesulfonic Acid Barium Salt: A Technical Overview of a Sparsely Documented Compound

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Compound of Interest

Compound Name: Barium di(ethanesulphonate)

Cat. No.: B15176592

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Introduction

Ethanesulfonic acid barium salt, also known as barium ethanesulfonate, is the barium salt of ethanesulfonic acid. Despite the well-documented nature of ethanesulfonic acid and its other salts, particularly the sodium salt, specific and detailed information regarding the physical and chemical characteristics of the barium salt is notably scarce in publicly available scientific literature. This technical guide aims to consolidate the limited available information on ethanesulfonic acid barium salt and provide context through the more extensively characterized properties of its parent acid and sodium salt. It is important for researchers to note that much of the following information is inferred or presented as a comparative reference due to the lack of direct experimental data for the barium salt.

Physicochemical Characteristics

Direct, experimentally determined quantitative data for the physical and chemical properties of ethanesulfonic acid barium salt are not readily available in scientific databases and literature. The compound is mentioned as an intermediate in some older chemical synthesis procedures, suggesting its existence and relative stability under certain conditions. For instance, historical synthesis routes for ethanesulfonic acid describe the formation of barium ethylsulfonate, which is subsequently evaporated.

For comparative purposes, the properties of ethanesulfonic acid and its sodium salt are presented below. It is crucial to understand that these are not the properties of the barium salt but can offer some general insights into the nature of the ethanesulfonate anion.

Table 1: Physicochemical Properties of Ethanesulfonic Acid and Ethanesulfonic Acid Sodium Salt

Property	Ethanesulfonic Acid	Ethanesulfonic Acid Sodium Salt	Ethanesulfonic Acid Barium Salt
Molecular Formula	$\text{C}_2\text{H}_6\text{O}_3\text{S}$ [1]	$\text{C}_2\text{H}_5\text{NaO}_3\text{S}$	$\text{C}_4\text{H}_{10}\text{BaO}_6\text{S}_2$
Molecular Weight	110.13 g/mol [1]	132.12 g/mol	355.59 g/mol
Appearance	Colorless liquid [1]	White crystalline solid	Data not available
Melting Point	-17 °C [1]	>300 °C	Data not available
Boiling Point	123 °C at 0.01 mmHg [1]	Decomposes	Data not available
Solubility in Water	Soluble [1]	Soluble	Likely soluble (inferred)
CAS Number	594-45-6 [1]	5324-47-0	Not found

Chemical Properties and Stability

The chemical properties of ethanesulfonic acid barium salt are presumed to be characteristic of a salt of a strong acid (ethanesulfonic acid) and a strong base (barium hydroxide). It is expected to be a stable compound under standard conditions. The ethanesulfonate anion is a weak coordinating ligand.

Experimental Protocols

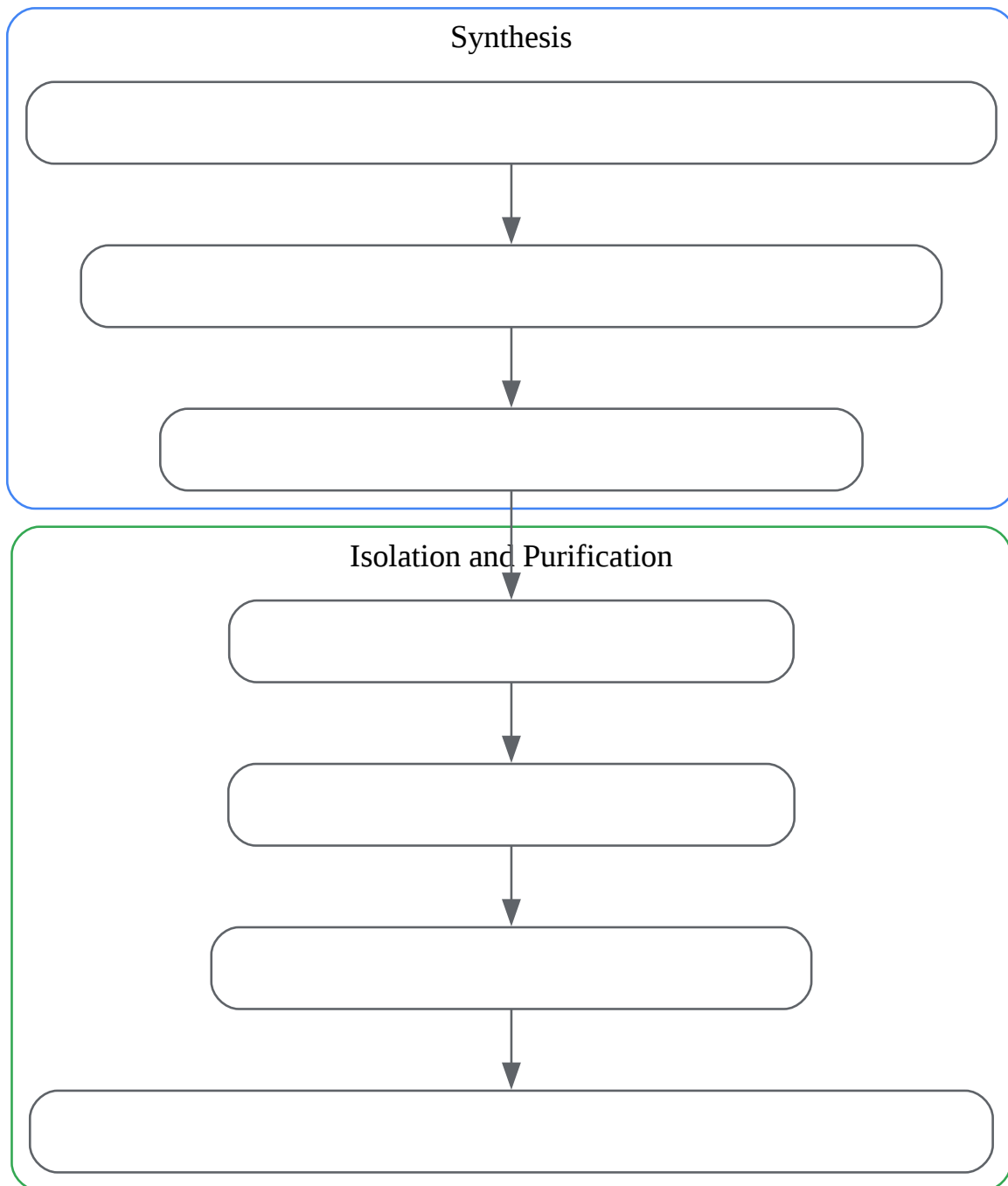
Detailed experimental protocols for the synthesis, purification, and characterization of pure, isolated ethanesulfonic acid barium salt are not well-documented. However, a general synthetic approach can be inferred from historical literature where it is formed as an intermediate.

General Synthesis of Ethanesulfonic Acid Barium Salt (Inferred)

The synthesis generally involves the reaction of an ethanesulfonate salt (e.g., from the hydrolysis of an ethyl halide with a sulfite) with a soluble barium salt, or the neutralization of ethanesulfonic acid with a barium base.

- Example from literature: In older synthetic methods for ethanesulfonic acid, an aqueous solution containing an ethanesulfonate is treated with barium carbonate or barium hydroxide. The resulting barium ethanesulfonate solution is then typically used in a subsequent step, such as acidification to produce free ethanesulfonic acid, or evaporated to yield the salt.

Workflow for a Hypothetical Synthesis and Isolation:



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References

- 1. solubilityofthings.com [solubilityofthings.com]
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